

Lipoxin-A4 quantification using ELISA kit protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *lipoxin-A4*

Cat. No.: *B13392738*

[Get Quote](#)

Anwendungs- und Protokollhinweise: Quantifizierung von Lipoxin A4 mittels ELISA-Kit

Einführung

Lipoxin A4 (LXA4) ist ein endogen produziertes Eicosanoid, das zur Klasse der spezialisierten pro-auflösenden Mediatoren (SPMs) gehört. Es spielt eine entscheidende Rolle bei der Auflösung von Entzündungen, was es zu einem wichtigen Forschungsziel bei entzündlichen Erkrankungen und in der Arzneimittelentwicklung macht. Die genaue Quantifizierung von LXA4 in biologischen Proben ist für das Verständnis seiner physiologischen und pathologischen Rollen unerlässlich. Dieses Dokument enthält ein detailliertes Protokoll für die Quantifizierung von LXA4 unter Verwendung eines kompetitiven Enzyme-linked Immunosorbent Assay (ELISA)-Kits.

Prinzip des Tests

Der Lipoxin A4 ELISA-Kit ist ein kompetitiver Immunoassay zur quantitativen Bestimmung von LXA4 in biologischen Flüssigkeiten. Der Test basiert auf der Konkurrenz zwischen LXA4 in der Probe und einer festen Menge an Meerrettichperoxidase (HRP)-markiertem LXA4 um eine begrenzte Anzahl von Bindungsstellen an einem polyklonalen Antikörper, der auf die Mikrotiterplatte aufgebracht ist. Mit zunehmender Konzentration von LXA4 in der Probe nimmt

die Menge an HRP-markiertem LXA4, das an den Antikörper bindet, ab. Die Menge des gebundenen HRP-Konjugats wird dann durch die Zugabe eines Substrats gemessen, das ein farbiges Produkt erzeugt. Die Farbintensität ist umgekehrt proportional zur Konzentration von LXA4 in der Probe.

Materialien und Methoden

Erforderliche, aber nicht bereitgestellte Materialien

- 96-Well-Plattenlesegerät mit einem 450-nm-Filter
- Destilliertes oder deionisiertes Wasser
- Präzisionspipetten und Einweg-Pipettenspitzen
- Bechergläser, Kolben und Zylinder zur Vorbereitung der Reagenzien
- Zentrifuge
- Vortex-Mischer
- Saugfähiges Papier zum Abtupfen

Kit-Komponenten (typisch)

- Antikörper-beschichtete 96-Well-Mikrotiterplatte
- Lipoxin A4-Standard
- HRP-konjugiertes Lipoxin A4
- Waschpufferkonzentrat
- TMB-Substrat
- Stopplösung
- Assay-Puffer

Experimentelles Protokoll

Ein detailliertes Schritt-für-Schritt-Protokoll zur Quantifizierung von Lipoxin A4 (LXA4) wird unten bereitgestellt. Dieses Protokoll ist eine allgemeine Richtlinie und sollte an die spezifischen Anweisungen des verwendeten ELISA-Kits angepasst werden.

1. Reagenzienvorbereitung:

- Alle Reagenzien und Proben vor Gebrauch auf Raumtemperatur bringen.
- Waschpuffer: Das Waschpufferkonzentrat mit destilliertem oder deionisiertem Wasser auf die im Kit-Handbuch angegebene Arbeitskonzentration verdünnen.
- Lipoxin A4-Standard: Den Lipoxin A4-Standard mit dem mitgelieferten Assay-Puffer rekonstituieren, um eine Stammlösung zu erstellen. Eine Verdünnungsreihe des Standards durch serielles Verdünnen der Stammlösung mit Assay-Puffer herstellen, um Standards bekannter Konzentrationen zu erzeugen.

2. Probenvorbereitung:

- Plasma: Blut in Röhrchen mit einem Antikoagulans (z. B. EDTA) sammeln. Bei 1000 x g für 15 Minuten bei 4 °C zentrifugieren. Den Überstand (Plasma) abnehmen und bis zur Verwendung bei -80 °C lagern. Vor dem Test kann eine Festphasenextraktion der Plasmaproben zur Reinigung der Lipide erforderlich sein.
- Serum: Blut in Röhrchen ohne Antikoagulans sammeln. Das Blut 30 Minuten bei Raumtemperatur gerinnen lassen. Bei 1000 x g für 15 Minuten bei 4 °C zentrifugieren. Den Überstand (Serum) abnehmen und bis zur Verwendung bei -80 °C lagern.
- Zellkulturüberstände: Zellkulturmedien bei 1500 U/min für 10 Minuten bei 4 °C zentrifugieren, um Zellen zu entfernen. Den Überstand abnehmen und bis zur Verwendung bei -80 °C lagern.

3. Testdurchführung:

- 50 µL der vorbereiteten Standards und Proben in die entsprechenden Vertiefungen der antikörperbeschichteten Mikrotiterplatte geben.

- 50 µL des HRP-konjugierten Lipoxin A4 in jede Vertiefung geben.
- Die Platte 2 Stunden bei Raumtemperatur auf einem Plattenschüttler inkubieren.
- Die Platte viermal mit 300 µL Waschpuffer pro Vertiefung waschen. Nach dem letzten Waschen die Platte umdrehen und gegen saubere Papiertücher abtupfen, um restlichen Waschpuffer zu entfernen.
- 100 µL TMB-Substrat in jede Vertiefung geben.
- Die Platte 30 Minuten bei Raumtemperatur im Dunkeln inkubieren.
- 100 µL Stopplösung in jede Vertiefung geben. Die Farbe in den Vertiefungen sollte von blau nach gelb wechseln.
- Die Extinktion jeder Vertiefung bei 450 nm innerhalb von 30 Minuten nach Zugabe der Stopplösung ablesen.

Datenanalyse

- Die durchschnittliche Extinktion für jeden Satz von doppelten Standards und Proben berechnen.
- Eine Standardkurve erstellen, indem die mittlere Extinktion für jede Standardkonzentration auf der y-Achse gegen die entsprechende Konzentration auf der x-Achse aufgetragen wird. Oft wird eine vierparametrische logistische Kurvenanpassung empfohlen.
- Die Konzentration von LXA4 in den Proben durch Interpolation ihrer mittleren Extinktionswerte aus der Standardkurve bestimmen.
- Die interpolierte Konzentration mit dem Verdünnungsfaktor multiplizieren, wenn die Proben verdünnt wurden.

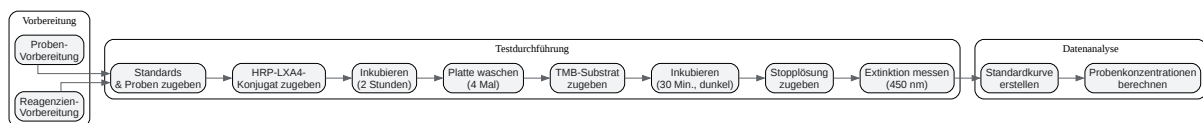
Datenpräsentation

Tabelle 1: Typische Daten einer Lipoxin A4-Standardkurve

Standardkonzentration (pg/mL)	Mittlere Extinktion (450 nm)
1000	0.250
500	0.450
250	0.750
125	1.200
62.5	1.850
31.25	2.500
0	3.000

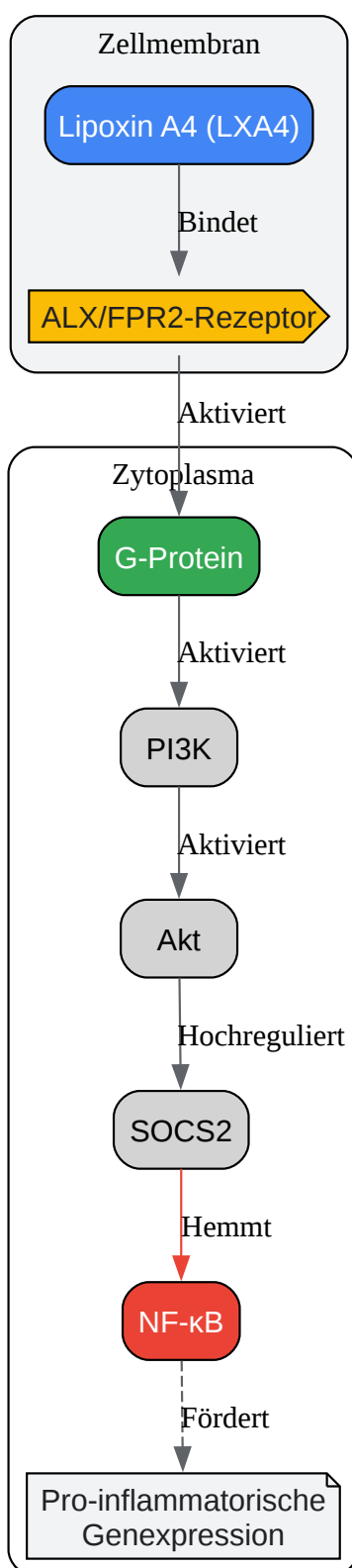
Hinweis: Die in dieser Tabelle dargestellten Daten dienen nur zu Demonstrationszwecken. Die tatsächlichen Ergebnisse können abweichen.

Visualisierungen



[Click to download full resolution via product page](#)

Bildunterschrift: Experimenteller Arbeitsablauf für Lipoxin A4 ELISA.



[Click to download full resolution via product page](#)

Bildunterschrift: Vereinfachter Signalweg von Lipoxin A4.

Fehlerbehebung

Problem	Mögliche Ursache	Lösung
Hoher Hintergrund	Unzureichendes Waschen	Die Anzahl der Waschgänge erhöhen und sicherstellen, dass der Waschpuffer vollständig entfernt wird.
Kontaminierte Reagenzien	FrISChe, ordnungsgemäß gelagerte Reagenzien verwenden.	
Niedriges Signal	Inaktive Reagenzien	Sicherstellen, dass die Reagenzien korrekt gelagert wurden und nicht abgelaufen sind.
Falsche Inkubationszeiten oder -temperaturen	Die im Protokoll empfohlenen Inkubationsparameter befolgen.	
Schlechte Standardkurve	Unsachgemäße Standardverdünnung	FrISChe Standards vorbereiten und auf genaues Pipettieren achten.
Pipettierfehler	Kalibrierte Pipetten und die richtige Pipettiertechnik verwenden.	
Hohe Variabilität zwischen Duplikaten	Inkonsistentes Pipettieren	Eine konsistente Pipettiertechnik für alle Vertiefungen sicherstellen.
Unvollständiges Mischen der Reagenzien	Die Platte vorsichtig klopfen, um eine gründliche Durchmischung zu gewährleisten.	

Fazit

Der Lipoxin A4 ELISA-Kit bietet eine empfindliche und spezifische Methode zur Quantifizierung von LXA4 in verschiedenen biologischen Proben. Die Einhaltung des Protokolls und die richtige Labortechnik sind entscheidend für die Erzielung genauer und reproduzierbarer Ergebnisse. Dieser Anwendungshinweis dient als umfassender Leitfaden für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung bei ihren Studien zu diesem wichtigen pro-auflösenden Mediator.

- To cite this document: BenchChem. [Lipoxin-A4 quantification using ELISA kit protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13392738/docs#lipoxin-a4-quantification-using-elisa-kit-protocol\]](https://www.benchchem.com/product/b13392738/docs#lipoxin-a4-quantification-using-elisa-kit-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check